

# Proper Disposal of Ketodarolutamide: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Ketodarolutamide

CAS No.: 1297537-33-7

Cat. No.: B1139456

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Providing critical safety and logistical information for the handling and disposal of **ketodarolutamide** is paramount for ensuring a safe laboratory environment and regulatory compliance. This guide offers procedural, step-by-step instructions for researchers, scientists, and drug development professionals.

**Ketodarolutamide** is the major active metabolite of darolutamide, a nonsteroidal antiandrogen. While specific disposal guidelines for **ketodarolutamide** are not readily available, the Safety Data Sheets (SDS) for the parent compound, darolutamide, indicate that it is not classified as a hazardous chemical under the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard. However, proper disposal of all pharmaceutical waste is regulated by federal and state agencies, primarily the Environmental Protection Agency (EPA) through the Resource Conservation and Recovery Act (RCRA).

## Regulatory Framework for Pharmaceutical Waste

The disposal of pharmaceutical waste is governed by a multi-tiered regulatory system. The EPA sets the primary guidelines, with the Drug Enforcement Administration (DEA) regulating controlled substances.<sup>[1][2]</sup> Many states have their own, often more stringent, regulations.<sup>[1]</sup>

A key determinant in the disposal pathway is whether the pharmaceutical is classified as "hazardous waste" under RCRA.[2][3] Pharmaceuticals can be considered hazardous if they are specifically listed (P-listed or U-listed) or if they exhibit characteristics of ignitability, corrosivity, reactivity, or toxicity.[4] Based on available safety data for the parent compound darolutamide, **ketodarolutamide** is not expected to be a listed hazardous waste.

## Step-by-Step Disposal Procedures for Ketodarolutamide

Given that **ketodarolutamide** is not classified as a RCRA hazardous waste, the following procedures for non-hazardous pharmaceutical waste should be followed. These steps are designed to minimize environmental impact and ensure safety.

### 1. Segregation of Waste:

- Properly segregate **ketodarolutamide** waste from other waste streams at the point of generation.
- Use designated, clearly labeled, and leak-proof containers for non-hazardous pharmaceutical waste. These containers are often blue or white.[3]

### 2. On-Site Management:

- Do Not Dispose Down the Drain: Never dispose of **ketodarolutamide** down the sink or toilet. The EPA has prohibited the sewerage of hazardous waste pharmaceuticals, and it is a best practice to avoid this for all pharmaceutical waste to prevent water contamination.[2][4]
- Collection: Accumulate **ketodarolutamide** waste in the designated non-hazardous pharmaceutical waste containers.

### 3. Final Disposal:

- Engage a Licensed Waste Contractor: The most appropriate and compliant method for disposal is to use a licensed medical or pharmaceutical waste disposal company.[2] These contractors are equipped to handle and dispose of pharmaceutical waste in accordance with all federal and state regulations.

- Incineration: The preferred method of destruction for most pharmaceutical waste is incineration at a permitted facility.[2] This ensures the complete destruction of the active pharmaceutical ingredient.
- Take-Back Programs: For smaller quantities, institutional or community drug take-back programs may be an option, though these are more commonly used for household medical waste.[1]

#### 4. Documentation:

- Maintain accurate records of all disposed pharmaceutical waste, including the name of the substance, quantity, and date of disposal. This is a requirement for many institutions and is a good laboratory practice.

## Summary of Key Disposal Data

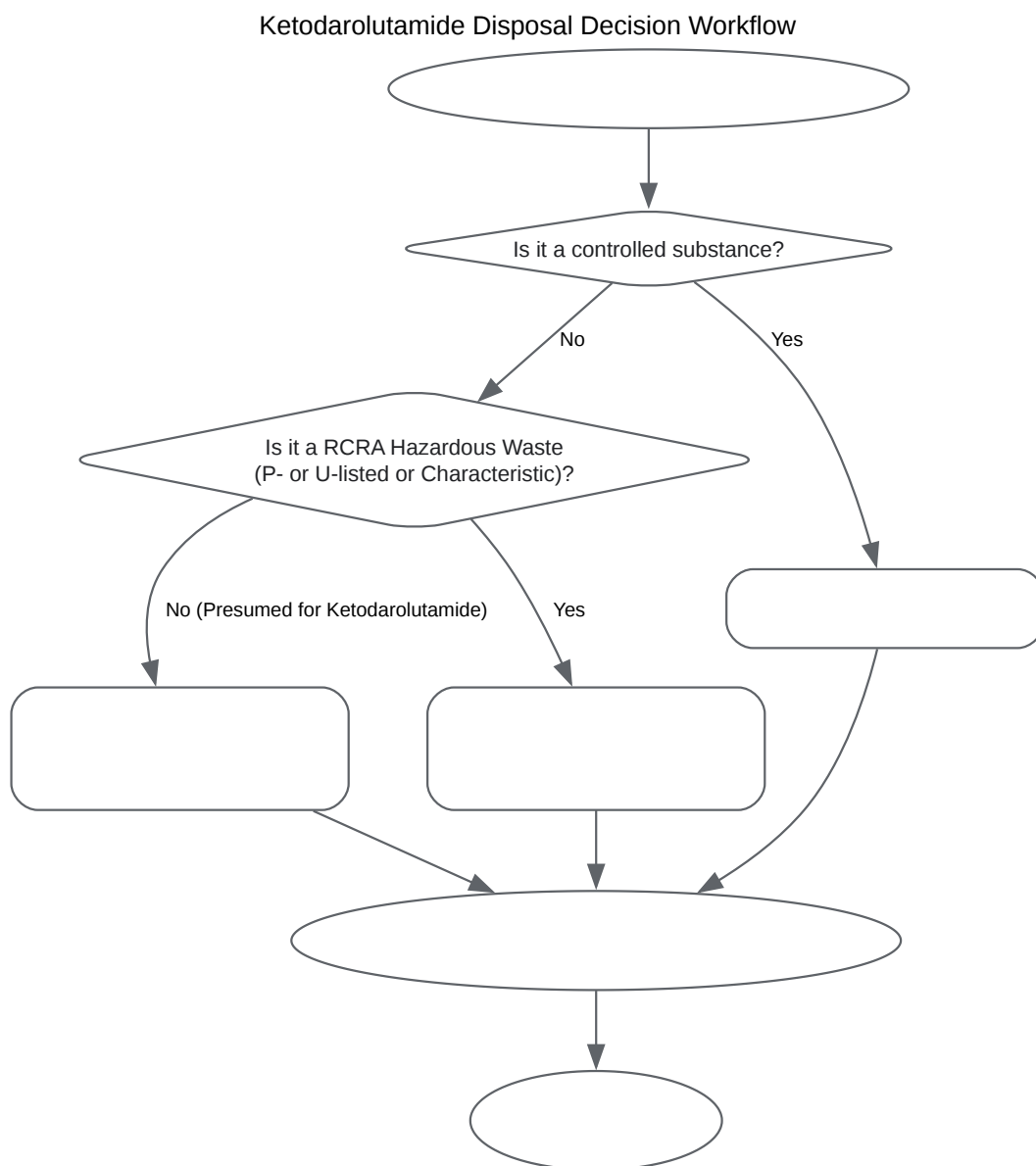
Parameter	Guideline	Source
RCRA Hazardous Waste Classification	Not expected to be a P- or U-listed hazardous waste.	Inferred from Darolutamide SDS
Recommended Disposal Container	Blue or White Non-Hazardous Pharmaceutical Waste Container	[3]
Prohibited Disposal Method	Disposal down the drain (sewering)	[2][4]
Primary Recommended Disposal Method	Incineration via a licensed pharmaceutical waste contractor	[2]

## Experimental Protocols for Waste Characterization

While no specific experimental protocols for the disposal of **ketodarolutamide** were found, the general process for determining the hazardous nature of a chemical waste under RCRA involves:

- Review of Listed Wastes: Checking the EPA's P and U lists (40 CFR Part 261) to determine if the chemical is explicitly listed as a hazardous waste.
- Characteristic Testing: If not listed, the waste must be evaluated for the four characteristics of hazardous waste:
  - Ignitability: Tested via methods like the Pensky-Martens Closed Cup Tester (ASTM D93-79, D93-80).
  - Corrosivity: Determined by measuring the pH of aqueous waste or its ability to corrode steel.
  - Reactivity: Assessed based on its potential to detonate, react violently with water, or generate toxic gases.
  - Toxicity: Evaluated using the Toxicity Characteristic Leaching Procedure (TCLP), which simulates landfill leaching to determine if specific contaminants are present at levels exceeding regulatory limits.

## Ketodarolutamide Disposal Workflow



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Caption: Logical workflow for the proper disposal of **Ketodarolutamide**.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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Email: [info@benchchem.com](mailto:info@benchchem.com)

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